

Application Note: Tinofedrine Formulation Techniques for Intravenous Delivery

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Compound of Interest

Compound Name:	Tinofedrine
CAS No.:	66788-41-8
Cat. No.:	B1229409

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Executive Summary

This application note provides a comprehensive, mechanistic guide to formulating **Tinofedrine** for intravenous (IV) administration. By bypassing hepatic first-pass metabolism, IV delivery of **Tinofedrine** ensures the rapid onset of its vasodilatory effects, which is critical in acute ischemic interventions. This guide covers physicochemical profiling, rationale-driven formulation strategies (aqueous vs. lipid emulsion), self-validating experimental protocols, and quality control workflows.

Introduction & Pharmacological Context

Tinofedrine is a substituted β -hydroxyamphetamine derivative characterized by its potent cerebral and coronary vasodilatory properties[1]. Unlike standard amphetamines, the presence of the β -hydroxyl group significantly reduces the molecule's lipophilicity. For context, the predicted XLogP3 of β -hydroxyamphetamines is generally lower (e.g., ~ 0.8) compared to their amphetamine counterparts (e.g., ~ 1.8)[1]. This structural distinction reduces blood-brain barrier penetration and enhances peripheral selectivity, making **Tinofedrine** highly applicable for peripherally-specific sympathomimetic and targeted vasodilatory uses[1].

When formulated for intravenous delivery, the pharmacokinetic profile of **Tinofedrine** is optimized for immediate bioavailability, allowing for rapid modulation of vascular smooth muscle tone.

Physicochemical Profiling & Preformulation Data

Understanding the physicochemical properties of the active pharmaceutical ingredient (API) is the foundational step in rational IV formulation design. **Tinofedrine** exists both as a hydrophobic free base and a hydrophilic hydrochloride (HCl) salt[2][3].

Property	Tinofedrine (Free Base)	Tinofedrine HCl	Formulation Implication
Chemical Formula	C20H21NOS2[3]	C20H22ClNOS2[2]	Salt selection dictates the choice of aqueous vs. lipid-based vehicles.
Molecular Weight	355.5 g/mol [3]	392.0 g/mol [2]	Influences osmotic pressure contributions in the final solution.
Aqueous Solubility	Low (Hydrophobic)	High (Hydrophilic)	The HCl salt is preferred for standard aqueous IV bolus injections.
pKa (Secondary Amine)	~8.5 - 9.5	~8.5 - 9.5	Formulation pH must be maintained below 7.0 to ensure the amine remains fully protonated and soluble.

Rationale for Intravenous Formulation Design

Expertise & Experience Insight: The formulation of an IV product requires strict adherence to physiological compatibility to prevent adverse infusion reactions. We approach **Tinofedrine**

formulation via two distinct pathways based on the API state:

- **Strategy A: Aqueous Solutions (using **Tinofedrine** HCl)** For the highly soluble **Tinofedrine** HCl, an aqueous vehicle is optimal. However, the pH must be carefully buffered (target pH 5.5 - 6.5). If the pH exceeds 7.5, the free base may precipitate out of solution; if it is too low (< 4.0), it can cause severe injection site phlebitis and erythrocyte damage. Sodium chloride is added not merely as a bulking agent, but to precisely adjust the osmolality to ~290 mOsm/kg, preventing erythrocyte hemolysis upon IV bolus administration.
- **Strategy B: Lipid Emulsions (using **Tinofedrine** Free Base)** In therapeutic scenarios requiring sustained release or when utilizing the hydrophobic free base, an oil-in-water (O/W) lipid emulsion is utilized. Historical patent literature demonstrates the efficacy of dissolving the active ingredient in a co-solvent (such as 1% ethanol) followed by dispersion in a commercial lipid emulsion (e.g., Intralipid™)[4]. This micellar entrapment reduces acute peak-dose toxicity and protects the vascular endothelium from localized high drug concentrations.

Experimental Protocols

Protocol A: Preparation of Tinofedrine HCl Aqueous IV Injection (10 mg/mL)

Self-Validating Mechanism: This protocol incorporates mandatory in-process pH and osmolality checks. The workflow is designed so that the final product cannot proceed to sterile filtration unless physiological parameters are strictly met, ensuring batch trustworthiness.

- **Vehicle Preparation:** In a depyrogenated, pharmaceutical-grade compounding vessel, add 80% of the final target volume of Water for Injection (WFI).
- **Buffering:** Add 10 mM Sodium Citrate buffer. Stir at 400 RPM until completely dissolved. Adjust the pH to 6.0 using 0.1 N HCl or 0.1 N NaOH.
- **API Addition:** Slowly add **Tinofedrine** HCl[2] to achieve a final concentration of 10 mg/mL.
 - **Causality:** Slow, continuous addition prevents localized saturation and clumping of the hygroscopic salt, ensuring a uniform dissolution profile.

- Tonicity Adjustment: Add Sodium Chloride (NaCl) incrementally while monitoring the solution with a freezing-point osmometer until it reaches 290 ± 10 mOsm/kg.
- Volume Make-up: QS (quantum satis) to the final volume with WFI.
- Sterile Filtration: Pass the solution through a $0.22\ \mu\text{m}$ Polyethersulfone (PES) sterilizing-grade membrane.
 - Causality: PES is specifically selected over Nylon or Cellulose Acetate to minimize non-specific binding of the lipophilic thiophene rings of **Tinofedrine**, ensuring 100% API recovery post-filtration.

Protocol B: Preparation of Tinofedrine Lipid Emulsion IV Infusion (0.02 mg/mL)

- Solubilization: Dissolve 20 mg of **Tinofedrine** free base[3] in 10 mL of absolute Ethanol (yielding 1% v/v of the final mixture)[4].
 - Causality: Ethanol acts as a critical co-solvent, breaking the crystal lattice of the hydrophobic free base and allowing it to partition smoothly into the lipid phase.
- Emulsification: Slowly inject the ethanolic **Tinofedrine** solution into 1,000 mL of a sterile 20% Intralipid™ emulsion under continuous high-shear homogenization (8,000 RPM for 10 minutes)[4].
- Equilibration: Allow the emulsion to rest for 30 minutes at 25°C to ensure complete partitioning of the drug into the lipid micelles.
- Aseptic Filling: Fill into Type I glass infusion bottles under Grade A laminar airflow.

Quality Control & Analytical Validation

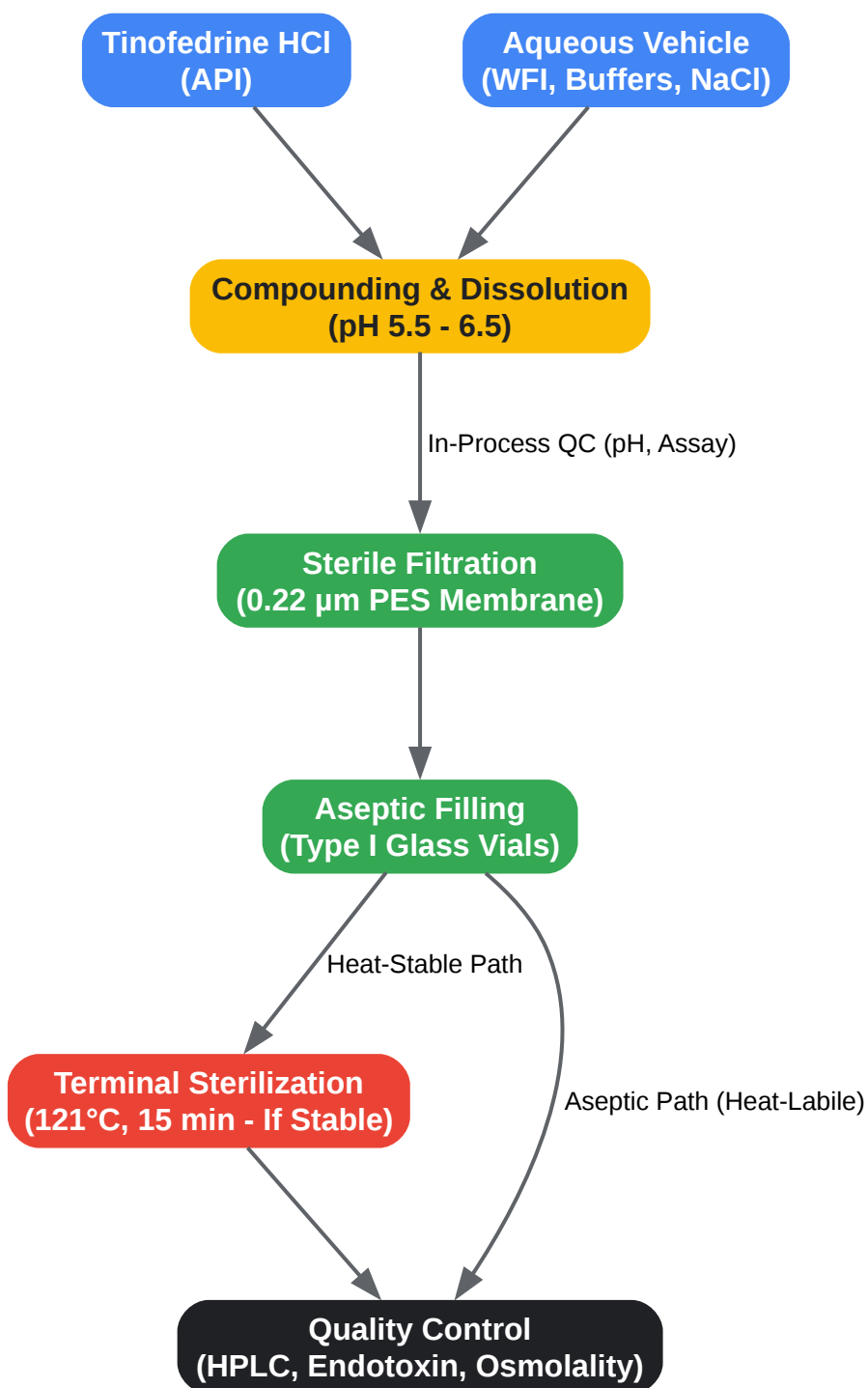
To guarantee trustworthiness and patient safety, the following QC panel must be executed prior to batch release:

- HPLC Assay: Reverse-phase HPLC (C18 column, UV detection at 230 nm) to verify **Tinofedrine** content (Acceptance criteria: 95.0% - 105.0% of label claim).

- Endotoxin Testing: Limulus Amebocyte Lysate (LAL) kinetic chromogenic assay. Limit: < 0.5 EU/mL to prevent pyrogenic reactions.
- Particulate Matter: Light obscuration test (USP <788>) to ensure sub-visible particles are within safe limits for IV delivery.

Process Workflow Diagram

The following diagram illustrates the logical relationship between compounding, sterilization, and quality control for **Tinofedrine** IV formulations.



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Fig 1: Manufacturing and QC workflow for **Tinofedrine** intravenous formulations.

References

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